

Technical Guide: Carisoprodol-D7 (Propyl-d7) Isotope Labeling & Bioanalytical Application

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Compound of Interest

Compound Name: Carisoprodol-D7

CAS No.: 1218911-16-0

Cat. No.: B578532

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Executive Summary

This technical guide details the structural design, synthetic logic, and bioanalytical application of **Carisoprodol-d7** (propyl-d7). Unlike isotopologues labeled at the N-isopropyl position, the propyl-d7 variant places the deuterium tag on the metabolically stable 2-methyl-2-propyl-1,3-propanediol backbone. This strategic positioning ensures the internal standard (IS) retains its mass shift even if the labile carbamate moieties undergo degradation, providing superior quantitation accuracy in forensic toxicology and pharmacokinetic (PK) assays.

Structural Anatomy & Isotopic Design

The Molecule

Carisoprodol (N-isopropyl-2-methyl-2-propyl-1,3-propanediol dicarbamate) is a centrally acting skeletal muscle relaxant.^{[1][2][3][4]} Its pharmacological activity and abuse potential necessitate rigorous quantification in biological matrices.

The Labeling Position: Propyl-d7

The specific isotopologue discussed here is labeled on the n-propyl side chain attached to the central quaternary carbon.

- Chemical Name: N-(1-methylethyl)-carbamic acid, 2-[[[(aminocarbonyl)oxy]methyl]-2-methylpentyl-3,3,4,4,5,5,5-d7 ester].[5][6]

- Molecular Formula:

[5][6][7]

- Exact Mass: ~267.38 Da (vs. ~260.33 Da native).

Rational Design: Why Propyl-d7?

The choice of the propyl chain over the N-isopropyl group is governed by metabolic stability and fragmentation physics:

- Metabolic Robustness: Carisoprodol is extensively metabolized by CYP2C19 via N-dealkylation to form Meprobamate. If the label were on the N-isopropyl group, the resulting metabolite would be unlabeled. With the label on the propyl chain, the core skeleton retains the deuterium tag.
- Fragment Retention: In MS/MS, the primary transition involves the loss of the carbamate functionality. The propyl chain remains attached to the charged fragment, preserving the +7 Da shift for specific detection.

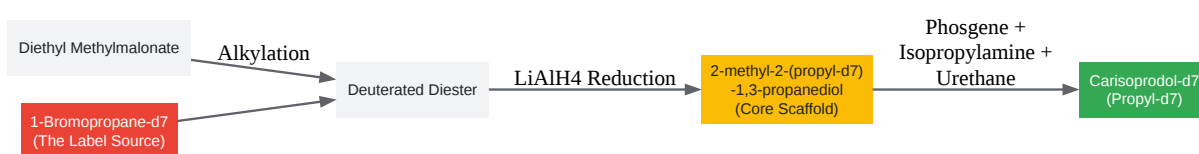
Synthetic Pathway (The "How")

The synthesis of **Carisoprodol-d7** requires building the deuterated core scaffold before assembling the carbamate arms. The critical step is the introduction of the hepta-deuterated propyl chain.

Synthesis Workflow

- Alkylation: Diethyl methylmalonate is alkylated with 1-bromopropane-d7 () to form the deuterated diester.

- Reduction: The diester is reduced (typically using Lithium Aluminum Hydride, LiAlH₄) to yield 2-methyl-2-(propyl-d₇)-1,3-propanediol.
- Carbamoylation (Step A): Reaction with phosgene and isopropylamine introduces the N-isopropyl carbamate.
- Carbamoylation (Step B): Reaction with urethane (or sodium cyanate) completes the dicarbamate structure.



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Figure 1: Synthetic route highlighting the introduction of the D₇ label via bromopropane-d₇ alkylation.

Metabolic Stability & Bioanalytical Implications[3]

Understanding the fate of the internal standard in vivo (or in-source) is critical for assay validity.

The CYP2C19 Pathway

Carisoprodol undergoes N-dealkylation to form Meprobamate.

- Native Pathway: Carisoprodol (260)

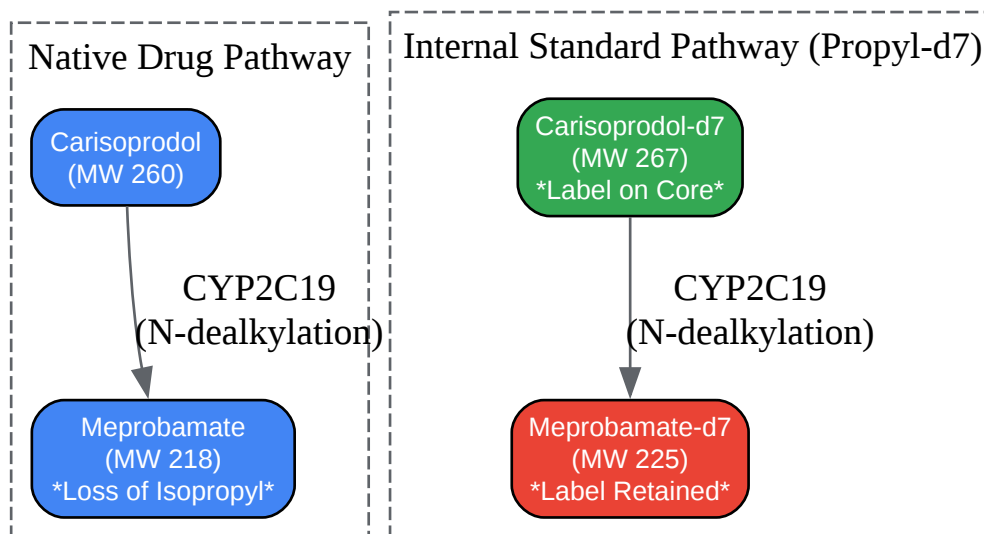
Meprobamate (218).

- IS Pathway: **Carisoprodol-d₇** (267)

Meprobamate-d₇ (225).

Critical Consideration: Because the propyl-d₇ label is on the core, the IS metabolizes into a labeled version of the drug's primary metabolite. If your assay quantifies both Carisoprodol and

Meprobamate, you must ensure that the Meprobamate-d7 formed from the IS degradation does not interfere with the specific IS used for Meprobamate (often Meprobamate-d3 or d7).



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Figure 2: Metabolic fate of the Propyl-d7 label. Note that the metabolite retains the isotope tag.

Analytical Protocol: LC-MS/MS

This section outlines a self-validating LC-MS/MS workflow. The transitions selected rely on the stability of the propyl-d7 chain during fragmentation.

Mass Transitions (MRM)

The primary fragmentation pathway involves the loss of the carbamate/isopropyl moieties, leaving the substituted propanediol core.

Analyte	Precursor Ion ()	Product Ion (Quant)	Product Ion (Qual)	Collision Energy (eV)	Rationale
Carisoprodol	261.2	176.1	55.1	~15	Loss of carbamate side chains.
Carisoprodol-d7	268.2	183.1	55.1	~15	+7 Da shift maintained in fragment.

Note: The shift from 176 to 183 confirms the label is on the propyl chain, not the lost carbamate group.

Sample Preparation Protocol

To minimize matrix effects and prevent in-source degradation, a Liquid-Liquid Extraction (LLE) or Supported Liquid Extraction (SLE) is recommended over protein precipitation.

- Aliquoting: Transfer 100

L of plasma/blood to a clean tube.

- IS Addition: Add 10

L of **Carisoprodol-d7** working solution (1,000 ng/mL). Vortex.

- Buffer: Add 100

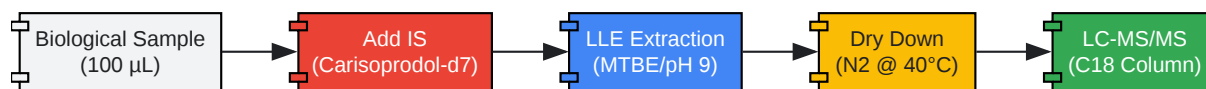
L Carbonate Buffer (pH 9) to ensure the analyte is in the non-ionized state (pKa ~10-11 for carbamates).

- Extraction: Add 1 mL Methyl tert-butyl ether (MTBE) or Ethyl Acetate.
- Agitation: Mechanical shake for 10 mins. Centrifuge at 4000 rpm for 5 mins.
- Evaporation: Transfer supernatant to a new tube; evaporate to dryness under

at 40°C.

- Reconstitution: Reconstitute in 100

L Mobile Phase (50:50 Water:MeOH + 0.1% Formic Acid).



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Figure 3: Optimized bioanalytical workflow for Carisoprodol quantification.

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